

# Technical Support Center: 4-Chlorooctane Handling and Storage

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## Compound of Interest

Compound Name: 4-Chlorooctane

Cat. No.: B1617971

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Disclaimer: The following information is based on general best practices for handling chlorinated hydrocarbons. A specific Safety Data Sheet (SDS) for **4-Chlorooctane** (CAS 999-07-5) was not readily available in the public domain during the creation of this document. Isomers can have different properties; therefore, it is imperative to obtain and consult the official SDS from your supplier before any handling or use of **4-Chlorooctane**. The information below should be used as a general guideline and not as a substitute for a substance-specific SDS.

## Frequently Asked Questions (FAQs)

**Q1:** What are the primary hazards associated with **4-Chlorooctane**?

**A1:** While specific data for **4-Chlorooctane** is limited, chlorinated alkanes can present several hazards. Based on data for similar compounds like 1-Chlorooctane, potential hazards may include:

- Flammability: It may be a combustible liquid.
- Toxicity: May be harmful if swallowed, causing aspiration hazards.
- Environmental Hazards: Potentially toxic to aquatic life with long-lasting effects.[\[1\]](#)
- Irritation: May cause skin and eye irritation upon contact.

Q2: What personal protective equipment (PPE) should I wear when working with **4-Chlorooctane**?

A2: A risk assessment based on the specific experimental conditions should always be conducted. However, as a general guideline, the following PPE is recommended when handling chlorinated hydrocarbons:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., Viton®, nitrile rubber; consult the manufacturer's glove selection guide).
- Body Protection: A lab coat or chemical-resistant apron. In cases of potential splashing, chemical-resistant coveralls may be necessary.
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood. If engineering controls are insufficient, a NIOSH-approved respirator with appropriate cartridges for organic vapors should be used.

Q3: How should I properly store **4-Chlorooctane**?

A3: Proper storage is crucial for safety and to maintain the integrity of the chemical. General storage guidelines include:

- Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[\[2\]](#)
- Keep away from heat, sparks, open flames, and other sources of ignition.[\[2\]](#)
- Store separately from incompatible materials, such as strong oxidizing agents.
- The storage area should be secure and accessible only to authorized personnel.

Q4: What should I do in case of a spill?

A4: In the event of a spill, follow these general procedures, and always refer to your institution's specific spill response protocol:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.

- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: Use an inert absorbent material (e.g., sand, vermiculite, or commercial sorbent pads) to contain the spill.[\[2\]](#)
- Clean-up: Carefully collect the absorbed material into a labeled, sealed container for hazardous waste disposal.
- Decontaminate: Clean the spill area with an appropriate solvent, followed by soap and water.
- Dispose: Dispose of all contaminated materials as hazardous waste according to local, state, and federal regulations.

## Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Inconsistent experimental results	Chemical degradation	Ensure the container is always tightly sealed when not in use to prevent exposure to air and moisture. Store in a cool, dark place.
Contamination	Use clean, dry glassware and equipment. Avoid introducing any impurities into the main stock bottle.	
Cloudy appearance of the liquid	Water contamination	4-Chlorooctane is not expected to be soluble in water. <sup>[3]</sup> Cloudiness may indicate the presence of moisture. Consider using a drying agent if appropriate for your application, after consulting chemical compatibility charts.
Discoloration of the chemical	Instability or reaction	Discontinue use of the chemical and dispose of it as hazardous waste. Do not use if the chemical's appearance has changed.

## Quantitative Data Summary

Specific quantitative data for **4-Chlorooctane** is not readily available. The following table for the related isomer, 1-Chlorooctane, is provided for illustrative purposes only and should not be used as a substitute for the specific data for **4-Chlorooctane**.

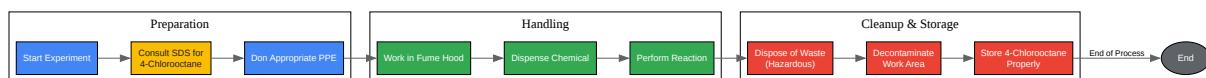
Physical and Chemical Properties of 1-Chlorooctane (for illustrative purposes)

Property	Value
CAS Number	111-85-3
Molecular Formula	C8H17Cl
Molecular Weight	148.68 g/mol
Boiling Point	182 °C
Flash Point	68 °C
Density	0.872 g/cm <sup>3</sup> at 20 °C
Water Solubility	Not miscible or difficult to mix

## Experimental Protocols

No specific experimental protocols for **4-Chlorooctane** were found in the search results. When designing experiments, always perform a thorough risk assessment and consult relevant literature for methodologies involving similar compounds.

## Visualizations



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Caption: General workflow for safely handling **4-Chlorooctane**.

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## References

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